

Ethyl 8-quinolinecarboxylate CAS number and safety information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl 8-quinolinecarboxylate*

Cat. No.: B1329917

[Get Quote](#)

Technical Guide: Ethyl 8-Quinolinecarboxylate

CAS Number: 25635-22-7

For Researchers, Scientists, and Drug Development Professionals

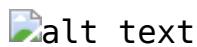
This technical guide provides an in-depth overview of **Ethyl 8-quinolinecarboxylate**, including its chemical properties, safety information, a representative synthetic protocol, and a conceptual workflow. Due to the limited availability of specific experimental data for this compound, some information presented herein is based on closely related quinoline derivatives and should be interpreted as predictive.

Safety Information

A specific Safety Data Sheet (SDS) for **Ethyl 8-quinolinecarboxylate** (CAS 25635-22-7) is not readily available in public databases. Therefore, the following safety information is inferred from the known hazards of structurally similar compounds, such as quinoline, quinoline carboxylic acids, and their esters.^{[1][2][3][4][5][6][7]} It is imperative that this compound be handled with care in a well-ventilated laboratory setting, using appropriate personal protective equipment (PPE).

GHS Hazard Pictograms (Predicted):





Signal Word (Predicted): Warning

Hazard Statements (Predicted):

- H302: Harmful if swallowed.[[7](#)]
- H312: Harmful in contact with skin.[[7](#)]
- H315: Causes skin irritation.[[2](#)][[4](#)][[7](#)]
- H319: Causes serious eye irritation.[[2](#)][[4](#)][[7](#)]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[[2](#)]
- H341: Suspected of causing genetic defects.[[5](#)][[7](#)]
- H351: Suspected of causing cancer.[[5](#)]

Precautionary Statements (Predicted):

- P201: Obtain special instructions before use.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[[7](#)]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data

The following table summarizes the available and predicted quantitative data for **Ethyl 8-quinolinecarboxylate**.

| Property | Value | Source |
|-------------------------------|---|----------------------|
| CAS Number | 25635-22-7 | [8] |
| Molecular Formula | C ₁₂ H ₁₁ NO ₂ | [8][9] |
| Molecular Weight | 201.22 g/mol | [9] |
| Predicted Melting Point | 63-67 °C | Inferred from[2][10] |
| Predicted Boiling Point | 120 °C at 0.4 mmHg | Inferred from[2][10] |
| Predicted ¹ H NMR | See Predicted Spectroscopic Data | - |
| Predicted ¹³ C NMR | See Predicted Spectroscopic Data | - |

Predicted Spectroscopic Data

Direct experimental spectroscopic data for **Ethyl 8-quinolinecarboxylate** is not readily available. The following are predicted spectral characteristics based on analogous quinoline structures.[11][12][13][14][15][16][17]

Predicted ¹H NMR (CDCl₃, 400 MHz):

- δ 8.9-9.1 (dd, 1H): Aromatic proton on the pyridine ring adjacent to the nitrogen.

- δ 8.1-8.3 (dd, 1H): Aromatic proton on the pyridine ring.
- δ 7.4-7.8 (m, 4H): Aromatic protons on the benzene and pyridine rings.
- δ 4.5 (q, 2H): Methylene protons of the ethyl group.
- δ 1.4 (t, 3H): Methyl protons of the ethyl group.

Predicted ^{13}C NMR (CDCl_3 , 100 MHz):

- δ 165-167: Carbonyl carbon of the ester.
- δ 150-152: Aromatic carbon adjacent to the nitrogen in the pyridine ring.
- δ 120-145: Aromatic carbons.
- δ 61-63: Methylene carbon of the ethyl group.
- δ 14-16: Methyl carbon of the ethyl group.

Predicted IR (KBr, cm^{-1}):

- \sim 3050: Aromatic C-H stretch.
- \sim 2980: Aliphatic C-H stretch.
- \sim 1720: C=O stretch of the ester.
- \sim 1600, 1500, 1450: Aromatic C=C and C=N skeletal vibrations.
- \sim 1250: C-O stretch.

Experimental Protocols

The following is a representative experimental protocol for the synthesis of **Ethyl 8-quinolinecarboxylate** via Fischer esterification of 8-quinolinecarboxylic acid. This protocol is adapted from general esterification procedures and methods for synthesizing similar quinoline esters.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Synthesis of **Ethyl 8-quinolinecarboxylate**

Materials:

- 8-Quinolinecarboxylic acid
- Absolute Ethanol (EtOH)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Dichloromethane (CH_2Cl_2)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

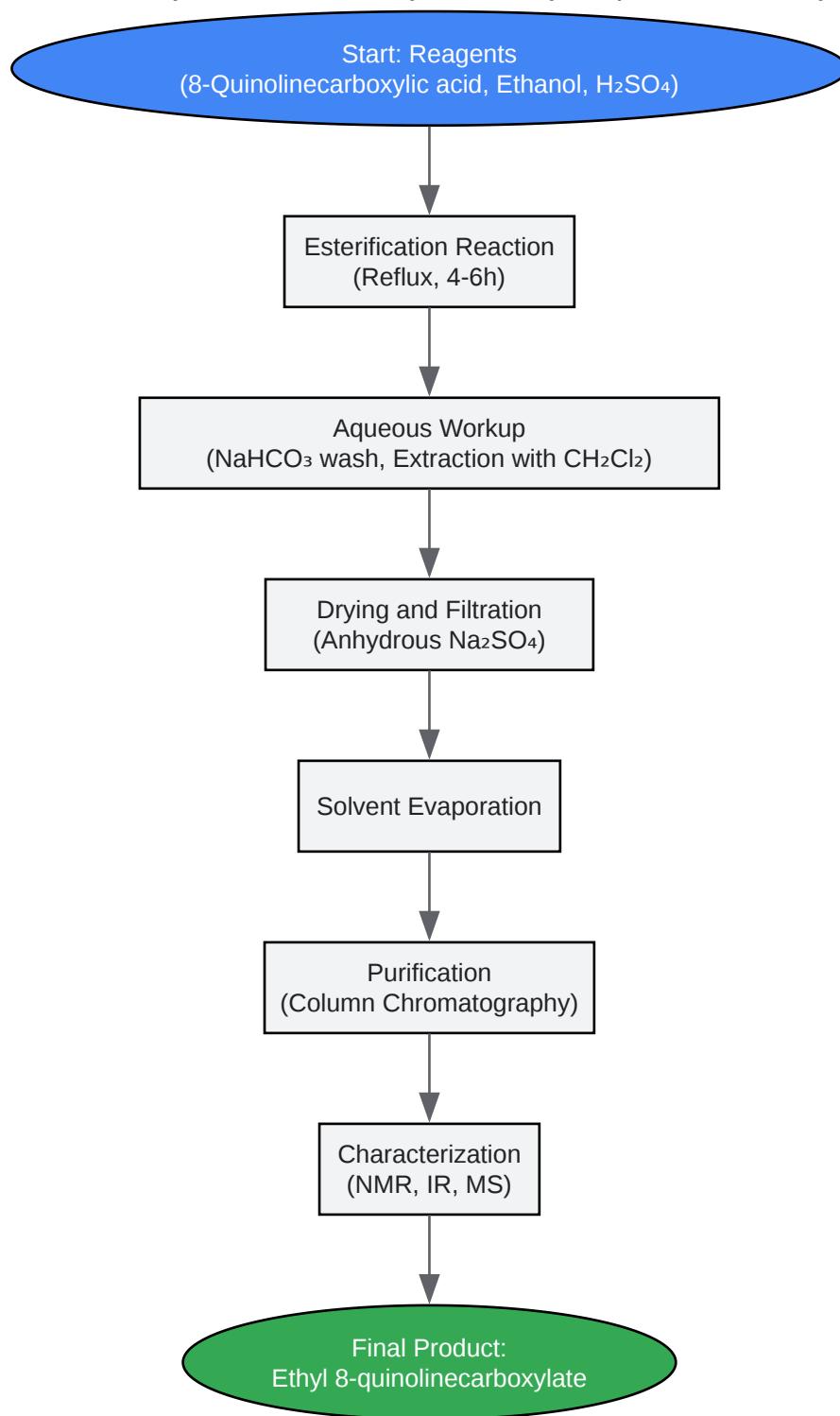
- A solution of 8-quinolinecarboxylic acid (1.0 eq) in absolute ethanol (10-20 mL per gram of carboxylic acid) is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Concentrated sulfuric acid (0.1-0.2 eq) is added dropwise to the stirred solution at room temperature.
- The reaction mixture is heated to reflux and maintained at this temperature for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature, and the excess ethanol is removed under reduced pressure.

- The residue is dissolved in dichloromethane and washed with saturated sodium bicarbonate solution to neutralize the excess acid. The aqueous layer is extracted twice with dichloromethane.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is evaporated under reduced pressure to yield the crude product.
- The crude **Ethyl 8-quinolincarboxylate** can be purified by column chromatography on silica gel, using a hexane-ethyl acetate gradient as the eluent.

Logical Workflow Diagram

The following diagram illustrates a typical workflow for the synthesis and characterization of **Ethyl 8-quinolincarboxylate**.

Workflow for Synthesis and Analysis of Ethyl 8-quinolincarboxylate

[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow for **Ethyl 8-quinolincarboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. knownchemical.com [knownchemical.com]
- 3. Quinoline | C9H7N | CID 7047 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. pentachemicals.eu [pentachemicals.eu]
- 6. nj.gov [nj.gov]
- 7. lobachemie.com [lobachemie.com]
- 8. jwpharmlab.com [jwpharmlab.com]
- 9. Ethyl quinoline-8-carboxylate | CAS: 25635-22-7 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 10. QUINOLINE-3-CARBOXYLIC ACID ETHYL ESTER One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 11. Ethyl 8-hydroxyquinoline-5-carboxylate(104293-76-7) 1H NMR [m.chemicalbook.com]
- 12. rsc.org [rsc.org]
- 13. spectrabase.com [spectrabase.com]
- 14. rsc.org [rsc.org]
- 15. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 16. spectrabase.com [spectrabase.com]
- 17. 8-HYDROXYQUINOLINE-7-CARBOXYLIC ACID(19829-79-9) 13C NMR spectrum [chemicalbook.com]
- 18. EP0351889A1 - Process for the preparation of a quinoline carboxylic acid - Google Patents [patents.google.com]
- 19. iosrjournals.org [iosrjournals.org]

- 20. data.epo.org [data.epo.org]
- 21. iipseries.org [iipseries.org]
- To cite this document: BenchChem. [Ethyl 8-quinolincarboxylate CAS number and safety information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329917#ethyl-8-quinolincarboxylate-cas-number-and-safety-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com